

# Application of Disperse Red 74 in Dyeing Acetate and Triacetate Fibers

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## Compound of Interest

Compound Name: *Disperse Red 74*

Cat. No.: *B3029303*

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Application Notes and Protocols for Researchers and Drug Development Professionals

## Introduction

**Disperse Red 74**, a monoazo dye, is a versatile colorant employed in the dyeing of hydrophobic synthetic fibers. Its application extends to cellulose acetate and triacetate fibers, imparting a brilliant yellow-red hue.<sup>[1]</sup> The dyeing process for these fibers relies on the principle of dye dispersion in an aqueous medium, from which the dye molecules diffuse into the amorphous regions of the polymer structure. The effectiveness of the dyeing process is contingent on precise control of temperature, pH, and the use of appropriate auxiliary chemicals to ensure optimal dye uptake, levelness, and fastness properties.

This document provides detailed application notes and experimental protocols for the use of **Disperse Red 74** in dyeing both cellulose diacetate and cellulose triacetate fibers.

## Physicochemical Properties of Disperse Red 74

Property	Value
Chemical Class	Monoazo
Appearance	Red grain powder
Solubility	Soluble in ethanol and acetone
Recommended pH for Dyeing	4 - 6

Source:[1][2]

## Data Presentation: Fastness Properties

The following table summarizes the fastness properties of **Disperse Red 74**. It is important to note that this data is primarily reported for polyester fibers and should be considered as a reference for acetate and triacetate, as specific data for these fibers is limited.

Fastness Property	Test Method	Rating
Light Fastness (Xenon Arc)	ISO 105-B02	4-5
Washing Fastness (Staining on Cotton & Polyester)	ISO 105-C03	4-5
Sublimation Fastness (180°C for 30 sec)	ISO 105-P01	4
Rubbing Fastness (Wet)	ISO 105-X12	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5

Source:[2]

## Experimental Protocols

### Dyeing of Cellulose Diacetate Fibers

Cellulose diacetate is sensitive to high temperatures, which can lead to a loss of luster. Therefore, dyeing is typically carried out at temperatures up to 85°C.

Materials:

- Cellulose diacetate fabric
- **Disperse Red 74**
- Dispersing agent (e.g., Matexil DA-AC)
- Acetic acid (to adjust pH)

- Laboratory dyeing apparatus (e.g., water bath, beaker dyeing machine)

Protocol:

- Preparation of the Dyebath:
  - Prepare a stock solution of **Disperse Red 74**.
  - In the dyeing vessel, add the required amount of water to achieve a liquor ratio of 1:10 (fabric weight:water volume).
  - Add a dispersing agent (e.g., 1 g/L).
  - Add the calculated volume of the **Disperse Red 74** stock solution to achieve the desired depth of shade (e.g., 0.5%, 1.0%, or 2.0% on weight of fabric - owf).[3]
  - Adjust the pH of the dyebath to 4-5 using acetic acid.[3]
- Dyeing Procedure:
  - Introduce the cellulose diacetate fabric into the dyebath at room temperature.
  - Gradually raise the temperature of the dyebath to 85°C over 30 minutes.
  - Maintain the temperature at 85°C for 60-90 minutes, ensuring gentle agitation of the fabric. [3]
- After-treatment:
  - Cool the dyebath to 50-60°C.
  - Remove the dyed fabric and rinse thoroughly with cold water.
  - Perform a reduction clearing process if necessary to remove surface dye and improve wash fastness. This typically involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide at 50-60°C for 15-20 minutes.
  - Rinse the fabric again with warm and then cold water.

- Dry the fabric at a moderate temperature.

## Dyeing of Cellulose Triacetate Fibers

Cellulose triacetate is more crystalline and hydrophobic than diacetate, allowing for higher dyeing temperatures which can improve dye penetration and fastness. For deep shades, the use of a carrier may be beneficial.

Materials:

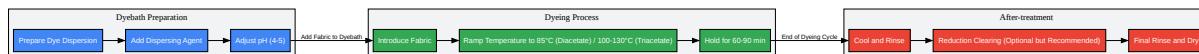
- Cellulose triacetate fabric
- **Disperse Red 74**
- Dispersing agent
- Acetic acid
- Carrier (optional, for deep shades, e.g., a phenyl phenol-based carrier)
- High-temperature laboratory dyeing apparatus

Protocol:

- Preparation of the Dyebath:
  - Follow the same procedure as for cellulose diacetate to prepare the dyebath with **Disperse Red 74**, dispersing agent, and adjusted pH (4-5).
  - If using a carrier for deep shades, add the recommended amount (e.g., 2-5 g/L) to the dyebath.
- Dyeing Procedure:
  - Introduce the cellulose triacetate fabric into the dyebath at room temperature.
  - Raise the temperature of the dyebath to the boil (100°C).

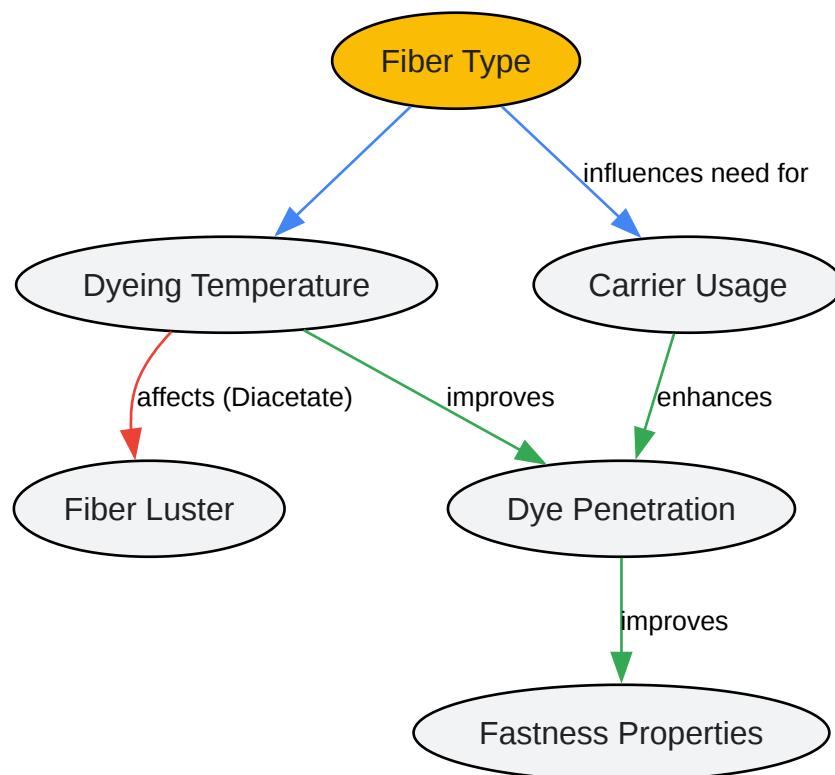
- Maintain the dyeing at the boil for 60-90 minutes. For improved fastness and dye yield, especially for medium to deep shades, the temperature can be raised to 120-130°C in a high-temperature dyeing apparatus.
- After-treatment:
  - Cool the dyebath to 60-70°C before removing the fabric.
  - Rinse the fabric thoroughly with hot and then cold water.
  - A reduction clearing process is highly recommended for triacetate to ensure good wash fastness.
  - Rinse and dry the fabric.

## Visualizations



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Caption: General workflow for dyeing acetate and triacetate fibers with **Disperse Red 74**.



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- To cite this document: BenchChem. [Application of Disperse Red 74 in Dyeing Acetate and Triacetate Fibers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3029303#use-of-disperse-red-74-in-dyeing-acetate-and-triacetate-fibers>

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